Objective Comparison Guide: ADME/Tox Profiling of N-(4-nitrophenyl)quinoline-2-carboxamide

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Compound of Interest

Compound Name:	*N-(4-nitrophenyl)quinoline-2-carboxamide*
CAS No.:	*22765-58-8*
Cat. No.:	*B4982563*

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Executive Summary & Mechanistic Grounding

The development of novel anti-tubercular agents is critical to combat the rise of multi-drug resistant Mycobacterium tuberculosis (Mtb). The quinoline-2-carboxamide scaffold was rationally designed to replace earlier coumarin-based inhibitors, which suffered from severe chemical instability in biological matrices[1]. This structural evolution not only circumvented hydrolytic liabilities but also provided versatile substitution vectors at the 2-position for extensive structure-activity relationship (SAR) optimization[1].

These compounds exert their primary antimicrobial effect by targeting FadD32, an essential fatty acyl-AMP ligase[2]. FadD32 is responsible for adenylating long-chain meromycolic acids and transferring them to Polyketide Synthase 13 (PKS13), a critical step in the biosynthesis of the mycobacterial cell wall[2].

Within this class, **N-(4-nitrophenyl)quinoline-2-carboxamide** (frequently designated as Compound 19c in primary literature) incorporates a strongly electron-withdrawing para-nitro

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substitution[3]. This specific functionalization significantly alters the molecule's electronic distribution and lipophilicity compared to aliphatic derivatives (e.g., N-cyclohexyl analogs), directly impacting its Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADME/Tox) profile[3].



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Figure 1: Putative mechanism of FadD32 inhibition by quinoline-2-carboxamides in Mtb.

Comparative ADME/Tox Profile

To objectively evaluate the therapeutic viability of **N-(4-nitrophenyl)quinoline-2-carboxamide**, its physicochemical and ADME/Tox parameters must be benchmarked against both an optimized hit from the same class (Compound 21b) and the frontline standard-of-care, Isoniazid (INH)[1][2].

The para-nitro aromatic ring in the N-(4-nitrophenyl) derivative drives a higher partition coefficient (LogP), which enhances passive membrane permeability but often introduces metabolic liabilities (rapid hepatic clearance) and potential off-target cytotoxicity compared to aliphatic or optimized methyl-amide substitutions[1][3].

Table 1: In Vitro ADME & Toxicity Comparison

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Parameter	N-(4-nitrophenyl)quinoline-2-carboxamide (19c)	Optimized Quinoline Lead (Compound 21b)	Isoniazid (Standard of Care)
Primary Target	FadD32 / PET Inhibition[3]	FadD32[1]	InhA[2]
MIC_{90} (Mtb H37Rv)	Moderate to High[3]	0.8 µM[1]	~0.2 µM[2]
Lipophilicity (LogP)	~4.0 - 4.5 (High)[3]	~2.5 - 3.0 (Optimal)[1]	-0.7 (Hydrophilic)
hLM Stability (% remaining at 60 min)	< 15% (Predicted rapid clearance)	19.4%[1]	> 80%
Cytotoxicity (HepG2 / THP-1)	Insignificant at screening doses[3]	IC_{50} > 50 µM[1]	IC_{50} > 100 µM[2]

Data synthesized from comparative structure-activity relationship studies of the quinoline-2-carboxamide class.

Self-Validating Experimental Protocols

To ensure scientific integrity and reproducibility, the following protocols dictate the standard workflows for evaluating the ADME/Tox profile of quinoline-2-carboxamides. Every protocol is designed as a self-validating system, incorporating specific controls to prevent false positives or artifacts.

Protocol A: Cytochrome P450-Mediated Microsomal Stability Assay (Phase I Metabolism)

This assay determines the intrinsic hepatic clearance of the compound by exposing it to human or mouse liver microsomes (hLM/mLM)[1].

- Pre-incubation: Suspend 1 µM of the test compound in 0.1 M potassium phosphate buffer (pH 7.4) containing 0.5 mg/mL liver microsomes. Incubate at 37°C for 5 minutes.
    - Causality: Pre-incubation equilibrates the compound with the CYP450 enzymes before the reaction begins, preventing temperature-shock artifacts that could skew initial kinetic

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velocity.

- Initiation: Add 1 mM NADPH to the mixture to start the reaction.
  - Causality: NADPH is the obligate electron donor for CYP450 enzymes. Its precise addition acts as the "start switch" for Phase I oxidative metabolism.
- Time-Course Sampling & Quenching: Extract 50 µL aliquots at 0, 15, 30, and 60 minutes. Immediately dispense into 150 µL of ice-cold acetonitrile containing an internal standard (e.g., Tolbutamide).
  - Causality: Cold organic solvent instantly denatures the microsomal proteins, halting metabolism and precipitating the proteins to yield a clean supernatant for LC-MS/MS quantification.
- Self-Validation System:
  - Positive Control: Run Verapamil in parallel. It must show >80% depletion by 60 minutes to prove the microsomes are metabolically competent.
  - Negative Control: Run the test compound without NADPH. If degradation occurs here, the compound is chemically unstable in buffer, and the clearance is not CYP-mediated.

Protocol B: Resazurin-Based In Vitro Cytotoxicity Assay (THP-1 Macrophages)

Because Mtb is an intracellular pathogen that resides in host macrophages, ensuring the compound is not toxic to host cells (like THP-1) is a critical gateway for anti-tubercular drugs[3].

- Cell Seeding & Treatment: Seed differentiated THP-1 cells at 5×10^4 cells/well in a 96-well plate. Treat with a concentration gradient of the test compound (0.1 µM to 100 µM) for 72 hours.
  - Causality: A 72-hour exposure mimics the prolonged pharmacokinetic exposure required for anti-tubercular efficacy, capturing delayed apoptotic events.

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- Indicator Addition: Add 20 µL of 0.15 mg/mL Resazurin solution to each well. Incubate for 4 hours.
    - Causality: Resazurin (a blue, non-fluorescent dye) is reduced to resorufin (a pink, highly fluorescent compound) exclusively by the mitochondrial reductases of living cells. This provides a direct, quantifiable proxy for cell viability.
- Fluorescence Quantification: Read fluorescence at 560 nm excitation / 590 nm emission.
- Self-Validation System:
    - Dynamic Range Controls: Use 0.5% DMSO as the vehicle control (defines 100% viability) and 0.1% Triton X-100 as the positive control (defines 0% viability). The assay is only valid if the Z'-factor between these controls is > 0.5.

ADME/Tox Screening Workflow Visualization

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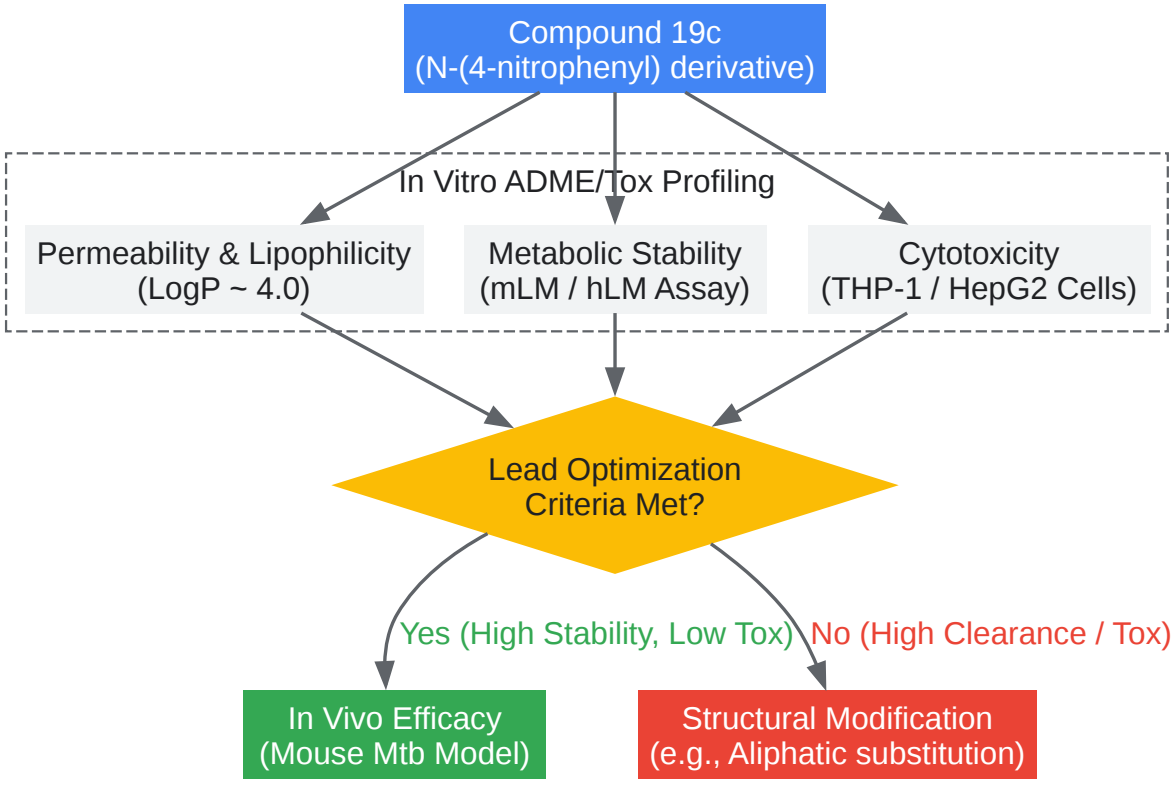

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Figure 2: In vitro ADME/Tox screening workflow for hit-to-lead optimization.

References

- Title: Discovery of heterocyclic replacements for the coumarin core of anti-tubercular FadD32 inhibitors Source: Bioorganic & Medicinal Chemistry Letters (PMC / NIH) URL:[Link]

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- Title: Investigating the Spectrum of Biological Activity of Substituted Quinoline-2-Carboxamides and Their Isosteres Source: Molecules (MDPI) URL:[Link]

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